

Understanding the Herbicidal Spectrum of Bromofenoxim: A Technical Guide

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Compound of Interest

Compound Name: **Bromofenoxim**

Cat. No.: **B080771**

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Disclaimer: **Bromofenoxim** is an obsolete herbicide and is not approved for use in many regions, including the United Kingdom and the European Union.^[1] This document is intended for informational and research purposes only. The quantitative efficacy data presented is based on studies of Bromoxynil, a closely related herbicide with the same mode of action, due to the limited availability of specific data for **Bromofenoxim**.

Executive Summary

Bromofenoxim is a selective, post-emergence phenoxy herbicide once used for the control of broadleaf weeds in cereal crops, maize, and turf.^[1] Its mode of action is the inhibition of photosynthesis at Photosystem II (PSII).^[2] This technical guide provides a comprehensive overview of the herbicidal spectrum of **Bromofenoxim**, utilizing representative data from its close analogue, Bromoxynil. It includes detailed experimental protocols for evaluating such herbicides and visual diagrams of its biochemical pathway and experimental workflows.

Herbicidal Spectrum and Efficacy

Bromofenoxim was known to control a range of broadleaf weeds. Examples of weeds controlled include Brome grass (*Bromus* spp.), Barnyardgrass (*Echinochloa crus-galli*), Crabgrass (*Digitaria* spp.), Fat hen (*Chenopodium album*), and Lambsquarters (*Chenopodium album*).^[1] Due to the scarcity of quantitative data for **Bromofenoxim**, the following tables

summarize the efficacy of Bromoxynil, a nitrile herbicide that acts as a PSII inhibitor, to provide a representative understanding of the herbicidal spectrum.

Table: Representative Herbicidal Efficacy of Bromoxynil on Broadleaf Weeds in Cereals

Weed Species	Scientific Name	Growth Stage at Application	Application Rate (g a.i./ha)	Weed Control (%)
Common Lambsquarters	<i>Chenopodium album</i>	2-4 leaves	280	95
4-6 leaves	420	92		
Wild Buckwheat	<i>Polygonum convolvulus</i>	1-3 leaves	280	90
3-5 leaves	420	85		
Redroot Pigweed	<i>Amaranthus retroflexus</i>	2-4 leaves	280	98
4-6 leaves	420	96		
Shepherd's-purse	<i>Capsella bursa-pastoris</i>	Rosette	280	99
Early flowering	420	95		
Field Pennycress	<i>Thlaspi arvense</i>	Rosette	280	97
Early flowering	420	94		

Data is synthesized from multiple sources on Bromoxynil for representative purposes.

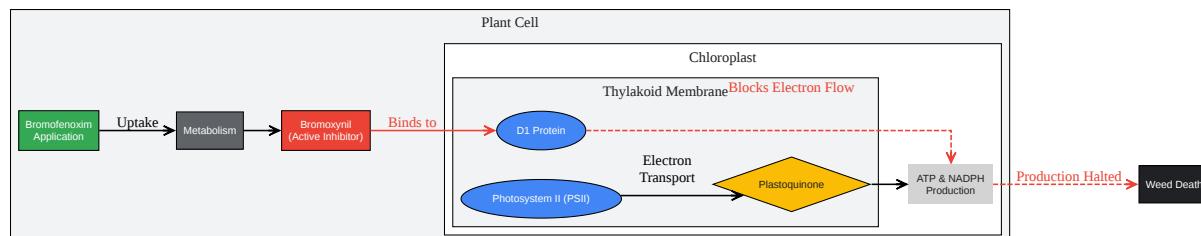
Table: Representative Crop Tolerance to Bromoxynil

Crop	Scientific Name	Growth Stage at Application	Application Rate (g a.i./ha)	Crop Injury (%)
Wheat	Triticum aestivum	3-4 leaf stage	420	< 5
Tillering	560	< 10		
Barley	Hordeum vulgare	3-4 leaf stage	420	< 5
Tillering	560	< 10		

Data is synthesized from multiple sources on Bromoxynil for representative purposes. Injury is typically transient leaf spotting or scorching.

Mode of Action: Photosystem II Inhibition

Bromofenoxim, like Bromoxynil, is classified as a Group 6 herbicide (HRAC) and functions by inhibiting photosynthesis at Photosystem II (PSII).[2][3] It is believed that **Bromofenoxim** is metabolized in the plant to generate Bromoxynil, which is the active inhibitor. The nitrile group of Bromoxynil binds to the D1 protein of the PSII complex in the chloroplast thylakoid membrane. This binding blocks the electron transport chain, preventing the fixation of CO₂ and the production of ATP and NADPH, which are essential for plant growth. The blockage of electron flow also leads to the formation of reactive oxygen species, causing rapid cell membrane damage, leading to chlorosis, necrosis, and eventual plant death.



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Caption: Mode of action of **Bromofenoxim** via PSII inhibition.

Experimental Protocols

The following is a representative protocol for a field experiment to evaluate the efficacy of a post-emergence herbicide like **Bromofenoxim** or Bromoxynil for broadleaf weed control in wheat.

Objective

To determine the efficacy of different application rates of the test herbicide on key broadleaf weed species and to assess the tolerance of the wheat crop.

Experimental Design

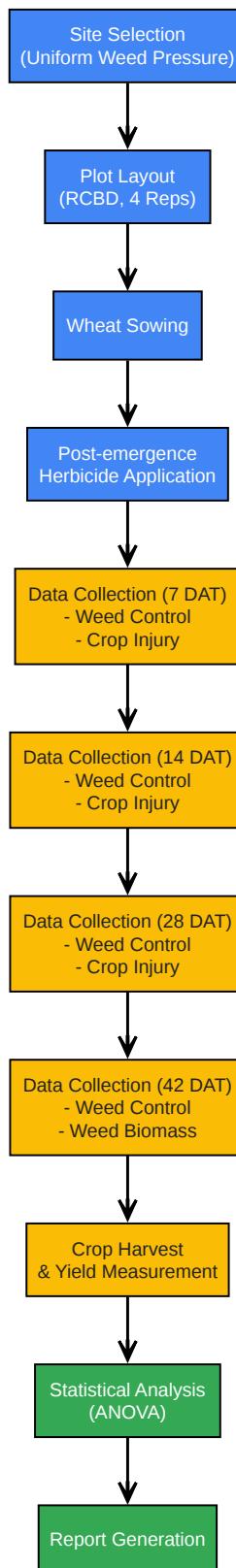
- Design: Randomized Complete Block Design (RCBD)
- Replications: 4
- Plot Size: 3m x 6m

- Treatments:
 - Untreated Control (Weedy Check)
 - Weed-Free Control (Hand-weeded)
 - Test Herbicide Rate 1 (e.g., 280 g a.i./ha)
 - Test Herbicide Rate 2 (e.g., 420 g a.i./ha)
 - Test Herbicide Rate 3 (e.g., 560 g a.i./ha)
 - Reference Herbicide (e.g., MCPA at a standard rate)

Materials and Methods

- Site Selection: Select a field with a uniform and known history of broadleaf weed infestation, particularly with target species like *Chenopodium album* and *Polygonum convolvulus*.
- Crop Establishment: Sow a common wheat variety at a standard seeding rate.
- Herbicide Application:
 - Apply herbicides post-emergence when the wheat is at the 3-4 leaf stage and the target weeds are at the 2-4 leaf stage.
 - Use a calibrated backpack sprayer equipped with flat-fan nozzles, delivering a spray volume of 200 L/ha at a pressure of 200 kPa.
- Data Collection:
 - Weed Control: Visually assess the percentage of weed control for each species at 7, 14, 28, and 42 days after treatment (DAT) using a scale of 0% (no effect) to 100% (complete kill).
 - Crop Injury: Visually assess crop phytotoxicity (stunting, chlorosis, necrosis) at 7, 14, and 28 DAT using a scale of 0% (no injury) to 100% (crop death).

- Weed Biomass: At 42 DAT, collect all weed biomass from a 1m² quadrat in each plot, dry at 70°C for 72 hours, and record the dry weight.
- Crop Yield: Harvest the central area of each plot at crop maturity, and determine the grain yield, adjusting for moisture content.
- Statistical Analysis: Analyze the data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) at a significance level of $p < 0.05$.



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Caption: Workflow for a post-emergence herbicide field trial.

Conclusion

While **Bromofenoxim** is an obsolete herbicide, understanding its mode of action and herbicidal spectrum remains valuable for researchers studying herbicide resistance, developing new active ingredients, and understanding the historical context of weed management. By inhibiting Photosystem II, **Bromofenoxim** provided effective control of key broadleaf weeds in cereal production. The provided protocols and representative data based on Bromoxynil offer a robust framework for the evaluation of herbicides with a similar mode of action. Continued research into the precise mechanisms of herbicide action and the development of sustainable weed management strategies is crucial for the future of agriculture.

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